

An In-Depth Technical Guide to Divinylcyclohexane: Isomers, Identifiers, and Applications

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Compound of Interest

Compound Name: *Divinylcyclohexane*

Cat. No.: *B175716*

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Introduction to Divinylcyclohexane

Divinylcyclohexane (DVC) is a cyclic organic compound with the chemical formula $C_{10}H_{16}$. The presence of two vinyl (ethenyl) groups attached to a cyclohexane ring gives rise to several constitutional and stereoisomers. These isomers, while sharing the same molecular weight, exhibit distinct physical, chemical, and reactive properties, making a clear understanding of their specific identifiers crucial for scientific and industrial applications. The position and stereochemistry of the vinyl groups significantly influence the molecule's reactivity, particularly in polymerization processes, and its utility as a chemical intermediate.

Isomers and Chemical Identifiers of Divinylcyclohexane

The nomenclature and identification of **divinylcyclohexane** isomers are critical for accurate sourcing, synthesis, and application. The Chemical Abstracts Service (CAS) assigns unique numerical identifiers to every chemical substance, and each isomer of **divinylcyclohexane** possesses a distinct CAS number.

Table 1: Key Isomers of Divinylcyclohexane and Their Chemical Identifiers

Isomer Name	CAS Number	IUPAC Name	Molecular Formula	InChI	InChIKey	Canonical SMILES
1,1-Divinylcyclohexane	77011-74-6[1]	1,1-bis(ethenyl)cyclohexane[1]	C ₁₀ H ₁₆ [1]	InChI=1S/C10H16/c1-3-10(4-2)8-6-5-7-9-10/h3-4H,1-2,5-9H2[1]	ZWUBFM WIQJSEQ S- UHFFFAO YSA-N[1]	C=CC1(CCC1)C=C[1]
cis-1,2-Divinylcyclohexane	1004-84-8[2]	(1R,2S)-1,2-divinylcyclohexane	C ₁₀ H ₁₆	Data not available	Data not available	Data not available
cis-1,3-Divinylcyclohexane	10283-89-3[2]	cis-1,3-Divinylcyclohexane[2]	C ₁₀ H ₁₆	Data not available	Data not available	Data not available
1,4-Divinylcyclohexane	Not assigned	1,4-diethenylcyclohexane	C ₁₀ H ₁₆	Data not available	Data not available	Data not available

Note: A specific CAS number for 1,4-**divinylcyclohexane** and the trans-isomers of 1,2-, 1,3-, and 1,4-**divinylcyclohexane** are not readily available in public databases, suggesting they are less common or may be grouped under a more general registration.

Physicochemical Properties

The physical and chemical properties of **divinylcyclohexane** isomers are influenced by the substitution pattern on the cyclohexane ring.

Table 2: Computed Physicochemical Properties of 1,1-Divinylcyclohexane

Property	Value	Source
Molecular Weight	136.23 g/mol	PubChem[1]
XLogP3-AA (LogP)	4.4	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	0	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Exact Mass	136.125200510 Da	PubChem[1]
Topological Polar Surface Area	0 Å ²	PubChem[1]
Heavy Atom Count	10	PubChem[1]

Synthesis and Reactivity

The synthesis of specific **divinylcyclohexane** isomers often requires tailored synthetic strategies to control regioselectivity and stereoselectivity.

Synthesis of cis-1,3-Divinylcyclohexane

A documented method for the preparation of cis-1,3-**divinylcyclohexane** involves a Wittig reaction on the corresponding dialdehyde, cis-1,3-diformylcyclohexane.[3] The dialdehyde precursor can be synthesized through the hydride reduction of the dimethyl ester of cyclohexane-cis-1,3-dicarboxylic acid.[3]



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Sources

- 1. Divinylcyclohexane | C₁₀H₁₆ | CID 3018691 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [lookchem.com](https://www.lookchem.com) [[lookchem.com](https://www.lookchem.com)]
- 3. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
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